

# In-Depth Technical Guide to the Safety of 2-Amino-4-bromobenzonitrile

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## Compound of Interest

Compound Name: 2-Amino-4-bromobenzonitrile

Cat. No.: B1277943

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **2-Amino-4-bromobenzonitrile** (CAS No. 304858-65-9), a key building block in pharmaceutical and chemical research. This document synthesizes available data on its physical and chemical properties, toxicological profile, and handling procedures to ensure its safe use in a laboratory setting.

## Chemical and Physical Properties

**2-Amino-4-bromobenzonitrile** is a solid organic compound with the molecular formula  $C_7H_5BrN_2$ .<sup>[1][2]</sup> It is important to understand its physical characteristics to ensure proper handling and storage.

Property	Value	Reference
CAS Number	304858-65-9	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrN <sub>2</sub>	[1][2]
Molecular Weight	197.03 g/mol	[3]
Physical Form	Solid	[3][4]
Purity	≥98%	[3]
Melting Point	163-166°C	[4]
Storage Temperature	Room temperature, in a dark, inert atmosphere	[3]

## Toxicological Information and Hazard Classification

While specific quantitative toxicological data such as LD50 and LC50 values for **2-Amino-4-bromobenzonitrile** are not readily available in the public domain, the compound is classified as harmful and an irritant based on available safety data sheets.

## GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information.

Hazard Class	Category	GHS Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

(Data sourced from Fluorochem Safety Data Sheet)[1]

Signal Word: Warning[1][3]

GHS Pictograms:[1][3]

- GHS07: Exclamation Mark

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical and toxicological properties of **2-Amino-4-bromobenzonitrile** are not explicitly provided in the reviewed safety data sheets. However, standard OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for such characterizations. For instance:

- Melting Point: Determined using methods such as OECD Guideline 102 (Melting Point/Melting Range).
- Acute Oral Toxicity: Generally determined following protocols like OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure) or OECD Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method).

- Skin Irritation: Assessed using methods outlined in OECD Guideline 404 (Acute Dermal Irritation/Corrosion).
- Eye Irritation: Determined according to OECD Guideline 405 (Acute Eye Irritation/Corrosion).

Researchers requiring precise experimental details should refer to the specific guidelines under which the substance was tested, if available from the supplier.

## Safety and Handling Procedures

The following diagram outlines the logical workflow for the safe handling of **2-Amino-4-bromobenzonitrile**, from initial hazard assessment to emergency response.



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